[(3,7-Dimethyloctyl)oxy]acetaldehyde CAS 7492-67-3 properties

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*[(3,7-Dimethyloctyl)oxy]acetaldehyde*
CAS No.:	*41767-05-9*
Cat. No.:	*B13831510*

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Technical Monograph: [(3,7-Dimethyloctyl)oxy]acetaldehyde

Chemical Identity, Synthesis, and Bio-Application Profile[1][2]

Executive Summary

[(3,7-Dimethyloctyl)oxy]acetaldehyde (CAS 7492-67-3), widely recognized in the industry as Citronellyloxyacetaldehyde or Muguet Aldehyde, is a functionalized ether-aldehyde utilized primarily for its potent olfactory properties and chemical versatility.[1][2] While chemically defined in some registries as the saturated "dimethyloctyl" derivative, industrial grades frequently correspond to the unsaturated "citronellyl" analog ([(3,7-dimethyl-6-octenyl)oxy]acetaldehyde).[1][2]

For drug development professionals, this molecule presents a dual profile:

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- Excipient & Sensory Modulator: A high-impact flavoring agent used to mask bitterness in pediatric and geriatric oral formulations.[1][2]
- Chemical Intermediate: A reactive aldehyde "warhead" tethered to a lipophilic tail, serving as a precursor for surfactant-like drug delivery systems and a model for studying aldehyde metabolic toxicity (ALDH pathways).[1][2]

This guide synthesizes the physicochemical data, manufacturing protocols, and safety profiles required for rigorous research and development applications.

Chemical Identity & Structural Analysis[1][2]

Nomenclature Note: There is a frequent nomenclature overlap in commercial databases. CAS 7492-67-3 is often assigned to the unsaturated Citronellyloxyacetaldehyde (derived from Citronellol), which carries the characteristic "Muguet" (Lily of the Valley) odor.[1][2] The fully saturated analog is chemically distinct but shares similar physicochemical properties.[1][2] This guide focuses on the commercially dominant unsaturated form used in high-value applications.[1][2]

Parameter	Detail
CAS Registry Number	7492-67-3
IUPAC Name	2-[(3,7-Dimethyl-6-octenyl)oxy]acetaldehyde
Common Synonyms	Citronellyloxyacetaldehyde; Muguet Aldehyde 50; 6,10-Dimethyl-3-oxa-9-undecenal
Molecular Formula	$C_{12}H_{22}O_2$
Molecular Weight	198.30 g/mol
Functional Groups	Ether (C-O-C), Aldehyde (CHO), Alkene (C=C)
SMILES	CC(C)=CCCC(C)CCOCC=O[1][2][3][4][5]

Physicochemical Properties[1][2][3][4][5][6][7][8][9]

The following data represents high-purity (>95%) research-grade material.

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Property	Value	Test Standard/Condition
Appearance	Colorless to pale yellow liquid	Visual
Odor Profile	Floral, Aldehydic, Muguet, Rose, Ozone	Neat / 10% in DPG
Boiling Point	130 °C	@ 12 mmHg
Density	0.922 – 0.928 g/cm³	@ 20 °C
Refractive Index ( )	1.461 – 1.471	@ 20 °C
Flash Point	> 100 °C	Closed Cup
LogP (Octanol/Water)	3.26 – 3.70	Calculated (Est.)[1][2][3][5]
Vapor Pressure	~0.0095 mmHg	@ 20 °C
Solubility	Soluble in Ethanol, Paraffin Oil; Insoluble in Water	Standard Solubility Test

Synthesis & Manufacturing Protocol

Retrosynthetic Analysis

The industrial synthesis of **[(3,7-Dimethyloctyl)oxy]acetaldehyde** typically employs a Williamson Ether Synthesis followed by acid hydrolysis.[1][2] This route is preferred over direct oxidation of the alcohol due to the sensitivity of the alkene moiety and the risk of over-oxidation to the carboxylic acid.[1][2]

Experimental Protocol (Lab Scale)

Step 1: Etherification (Formation of Acetal Intermediate)[1][2]

- Reagents: Citronellol (1.0 eq), Chloroacetaldehyde dimethyl acetal (1.1 eq), Sodium Hydride (NaH, 1.2 eq) or KOH (powdered).
- Solvent: Anhydrous THF or Toluene.

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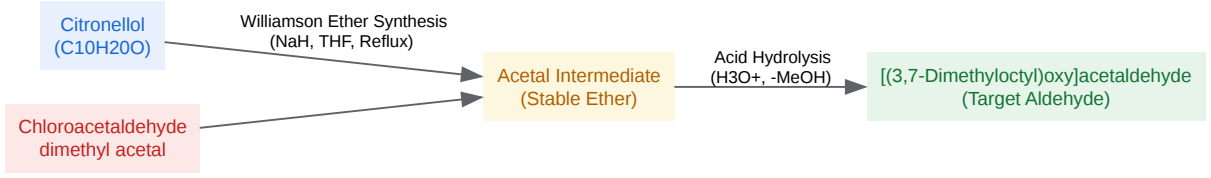
- Procedure:
  - Suspend NaH in anhydrous THF under nitrogen atmosphere.[1][2]
  - Add Citronellol dropwise at 0°C; stir for 30 min to form the alkoxide.
  - Add Chloroacetaldehyde dimethyl acetal dropwise.[1][2]
  - Reflux for 4–6 hours until TLC confirms consumption of Citronellol.
  - Quench with water, extract with ethyl acetate, and concentrate to yield the Citronellyloxyacetaldehyde dimethyl acetal.[1][2]

Step 2: Hydrolysis (Deprotection)[1][2]

- Reagents: Acetal intermediate, Formic Acid (aqueous) or dilute HCl.
- Procedure:
  - Dissolve the acetal in a mixture of Acetone/Water (4:1).[1][2]
  - Add catalytic p-Toluenesulfonic acid (pTSA) or dilute HCl.[1][2]
  - Stir at room temperature for 2 hours.
  - Critical Step: Monitor strictly to prevent aldol condensation of the liberated aldehyde.[1][2]
  - Neutralize with $NaHCO_3$, extract, and purify via vacuum distillation.[1]

Reaction Pathway Visualization[1][2]



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Caption: Figure 1. Two-step synthetic pathway involving etherification of Citronellol followed by acetal hydrolysis.[1][2]

Biochemical & Pharmaceutical Relevance[1][2][3][6][10]

For drug development, the relevance of CAS 7492-67-3 extends beyond its sensory properties into its chemical reactivity and metabolic fate.[1][2]

Metabolic Fate (ALDH Pathway)

As an exogenous aldehyde, the compound is a substrate for Aldehyde Dehydrogenases (ALDH).[1][2]

- Phase I Metabolism: The aldehyde group is rapidly oxidized to the corresponding carboxylic acid ([(3,7-dimethyloctyl)oxy]acetic acid).[1][2]
- Toxicity Implications: Unlike short-chain aldehydes (e.g., Acrolein), the bulky lipophilic tail reduces volatility and electrophilic reactivity toward DNA, but Schiff base formation with lysine residues in proteins remains a potential haptenization mechanism (relevant for sensitization).[1][2]

Chemical Reactivity & Stability[1][2]

- Oxidation: The aldehyde proton is susceptible to autoxidation, forming the carboxylic acid.[1][2] Research samples must be stored under inert gas (Argon/Nitrogen) and often contain antioxidants (e.g., BHT).[1][2]
- Acetals: In alcoholic formulations (e.g., ethanolic syrups), the aldehyde exists in equilibrium with its hemiacetal/acetal, which stabilizes the molecule but alters the sensory release profile.[1]

Biological Interaction Logic[1][2]

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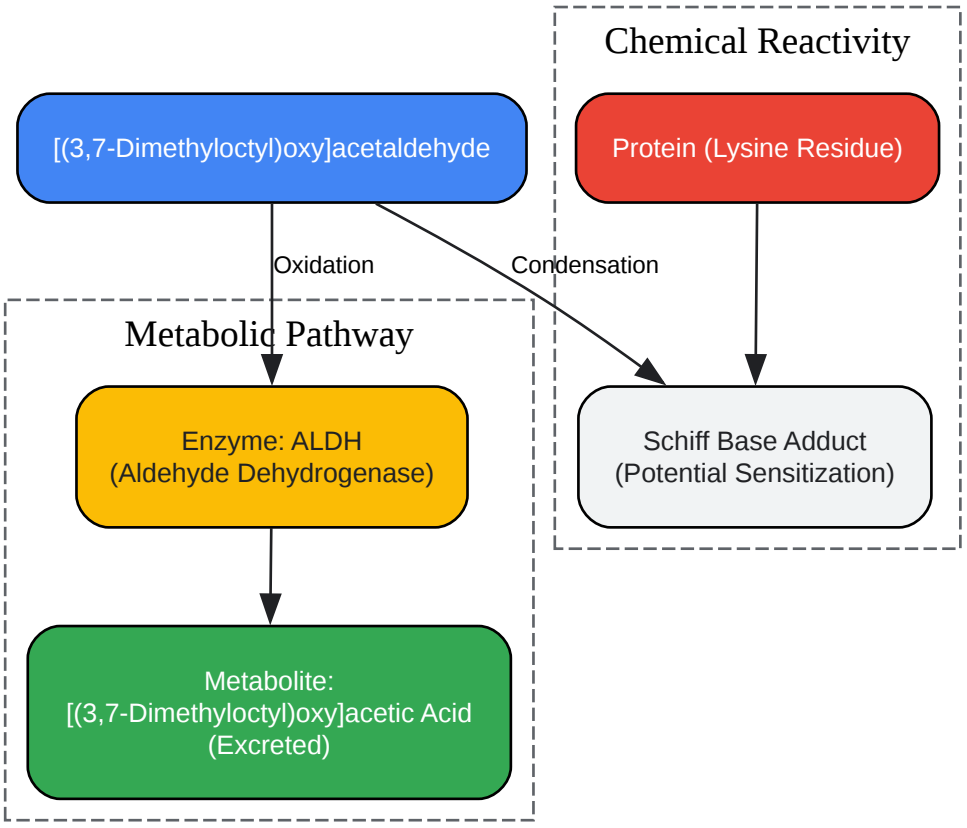

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Caption: Figure 2.[1][2] Metabolic oxidation via ALDH and potential protein adduction pathways.[1][2]

Regulatory & Safety Profile

GHS Classification[1][2][7]

- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.[1][2][6][7]
  - H319: Causes serious eye irritation.[1][2]
  - H317: May cause an allergic skin reaction (Sensitizer).[1][2][6]

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IFRA & Industry Standards[1][2]

- IFRA Status: Not explicitly restricted by IFRA Standards (51st Amendment) as a standalone toxin, but purity specifications often require low levels of free Citronellal or other impurities.[1][2]
- Safe Use Levels: Typically used at <2% in fine fragrance and <0.5% in cosmetic emulsions to avoid sensitization risks.[1][2]

Storage & Handling[1][2][7]

- Storage: Keep in tightly sealed, amber glass or aluminum containers. Store at 4–8°C.[1][2]
- Stabilizers: Often supplied as a 50% solution in Diethyl Phthalate (DEP) or Triethyl Citrate (TEC) to improve stability and handling safety.[1][2]

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- To cite this document: BenchChem. [[(3,7-Dimethyloctyl)oxy]acetaldehyde CAS 7492-67-3 properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13831510/docs#3-7-dimethyloctyl-oxy-acetaldehyde-cas-7492-67-3-properties]

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